

Hsp90-IN-19: Application Notes and Protocols for Cancer Cell Line Treatment

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Hsp90-IN-19**, a potent inhibitor of Heat Shock Protein 90 (Hsp90), for use in cancer cell line treatment. This document includes key quantitative data, detailed experimental protocols, and visualizations of the relevant signaling pathways and workflows.

Introduction

Heat Shock Protein 90 (Hsp90) is a molecular chaperone essential for the stability and function of numerous client proteins, many of which are critical for cancer cell proliferation, survival, and signaling.[1][2][3] Inhibition of Hsp90's ATPase activity leads to the degradation of these oncoproteins, making it an attractive target for cancer therapy.[4][5] **Hsp90-IN-19** is a potent small molecule inhibitor of Hsp90 with demonstrated anti-proliferative activity in various cancer cell lines.

Data Presentation Quantitative Data Summary

The following tables summarize the inhibitory and anti-proliferative activities of **Hsp90-IN-19**.

| Parameter | Value | Reference |
|----------------------------------|---------|-----------|
| Hsp90 Inhibitory Activity (IC50) | 0.27 μΜ | [1][6] |



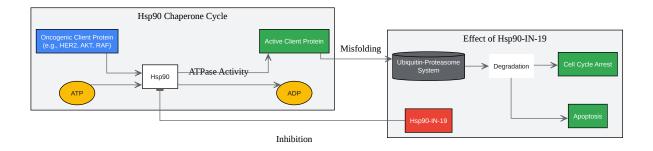
Table 1: In vitro inhibitory activity of **Hsp90-IN-19**.

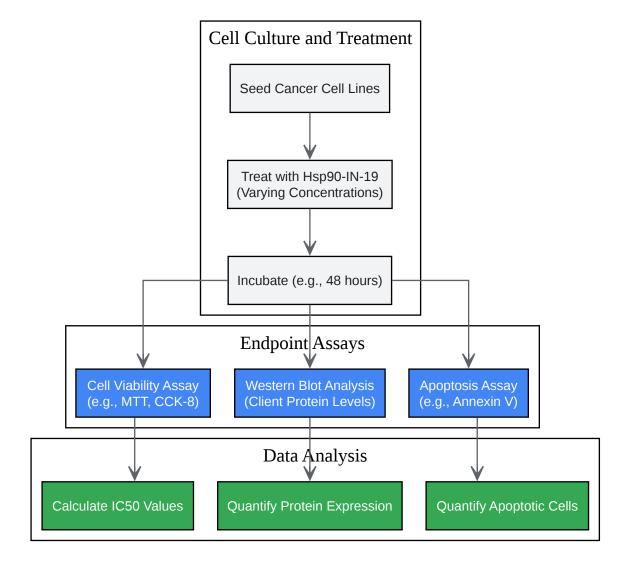
| Cell Line | Cancer Type | Anti- proliferative Activity (IC50) | Treatment Duration | Reference |
|-----------|------------------------------------|---|-----------------------|-----------|
| HL60 | Acute Promyelocytic Leukemia | 16.95 μΜ | 48 hours | [1][6] |
| MCF-7 | Breast Cancer | >40 μM | 48 hours | [1][6] |
| SW480 | Colon Cancer | >40 μM | 48 hours | [1][6] |
| A549 | Lung Cancer | >40 μM | 48 hours | [1][6] |
| SMMC-7721 | Hepatocellular Carcinoma | >40 μM | 48 hours | [1][6] |

Table 2: Anti-proliferative activity of **Hsp90-IN-19** in various human cancer cell lines.

Mandatory Visualizations Signaling Pathway Diagram







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